

Unable to Proceed: The Term "YPLP" is Ambiguous

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YPLP

Cat. No.: B15135882

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An in-depth technical guide on the role of "YPLP" in a specific disease cannot be provided at this time as initial research reveals the acronym "YPLP" is ambiguous and does not correspond to a clearly identifiable biological molecule in the provided context. To generate the requested technical guide, clarification on the specific protein, gene, or molecule of interest is required.

Initial investigations have shown that "YPLP" has multiple interpretations, including:

- A component of an oligopeptide sequence (YVPGP): In one study, the sequence "YVPGP" derived from *Anthopleura anjuna* was investigated for its role in inhibiting the proliferation of prostate cancer cells.[\[1\]](#)
- Young Professional Leadership Program: "YPLP" is the acronym for a leadership program designed to advance the Asian American business community.[\[2\]](#)
- Young People's Learning Provision: In the UK, "YPLP" refers to a learning environment for young people.[\[3\]](#)

Given the request for a technical guide for a scientific audience, it is likely that a biological entity is the intended subject. However, without a more specific name, it is impossible to conduct the necessary literature search to gather data on its role in disease, associated signaling pathways, and experimental protocols.

It is possible that "YPLP" may be a typographical error. For instance, a similarly named protein, Plasmolipin (PLLP), is a known proteolipid that has been implicated in several disorders,

including cancer, schizophrenia, Alzheimer's disease, and type 2 diabetes mellitus.[\[4\]](#)

To proceed with your request, please provide the full name of the gene, protein, or molecule of interest. Once this information is available, a comprehensive technical guide can be developed.

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References

- 1. Inhibition of Prostate Cancer DU-145 Cells Proliferation by Anthopleura anjunaee Oligopeptide (YVPGP) via PI3K/AKT/mTOR Signaling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Unable to Proceed: The Term "YPLP" is Ambiguous]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15135882#role-of-yplp-in-specific-disease]

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